

Personal protective equipment for handling 2-Methyl-1,3-benzoxazol-5-amine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-1,3-benzoxazol-5-amine

Cat. No.: B1270466

[Get Quote](#)

Essential Safety and Handling Guide for 2-Methyl-1,3-benzoxazol-5-amine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Methyl-1,3-benzoxazol-5-amine** in a laboratory setting. The following information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **2-Methyl-1,3-benzoxazol-5-amine**
- CAS Number: 72745-76-7
- Molecular Formula: $C_8H_8N_2O$ [\[1\]](#)
- Molecular Weight: 148.16 g/mol [\[1\]](#)

Hazard Identification and Classification

2-Methyl-1,3-benzoxazol-5-amine is classified as a hazardous substance. Below is a summary of its hazard classifications.

Hazard Class	Category	GHS Code	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	H302	Warning	Harmful if swallowed
Serious Eye Irritation/Damage	2A	H319	Warning	Causes serious eye irritation
Skin Corrosion/Irritation	2	H315	Warning	Causes skin irritation
Specific Target Organ Toxicity	3	H335	Warning	May cause respiratory irritation

GHS Pictogram:

- GHS07: Exclamation Mark[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Methyl-1,3-benzoxazol-5-amine** to minimize exposure.

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
Skin Protection	Wear protective gloves and clothing to prevent skin contact.[2]
Respiratory Protection	Use only outdoors or in a well-ventilated area.[2] Avoid breathing dust/fume/gas/mist/vapors/spray.[2]

Handling and Storage Procedures

Proper handling and storage are crucial to maintaining the chemical's stability and preventing accidents.

Handling:

- Wash face, hands, and any exposed skin thoroughly after handling.[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)
- Avoid dust formation.[\[2\]](#)
- Ensure adequate ventilation, especially in confined areas.[\[2\]](#)
- Eyewash stations and safety showers must be close to the workstation location.[\[2\]](#)

Storage:

- Store in a well-ventilated place.[\[2\]](#)
- Keep container tightly closed.[\[2\]](#)
- Store locked up.[\[2\]](#)
- This compound is a combustible solid.[\[1\]](#)

Emergency and First-Aid Measures

Immediate and appropriate first-aid is critical in case of exposure.

Exposure Route	First-Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[2]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
Ingestion	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[2]

Spill and Disposal Procedures

In the event of a spill, follow these procedures to mitigate the hazard. For disposal, adhere to approved waste disposal protocols.

Spill Response:

- Sweep up and shovel into suitable containers for disposal.[2]
- Avoid dust formation.[2]
- Use dry clean up procedures and avoid generating dust.[3]

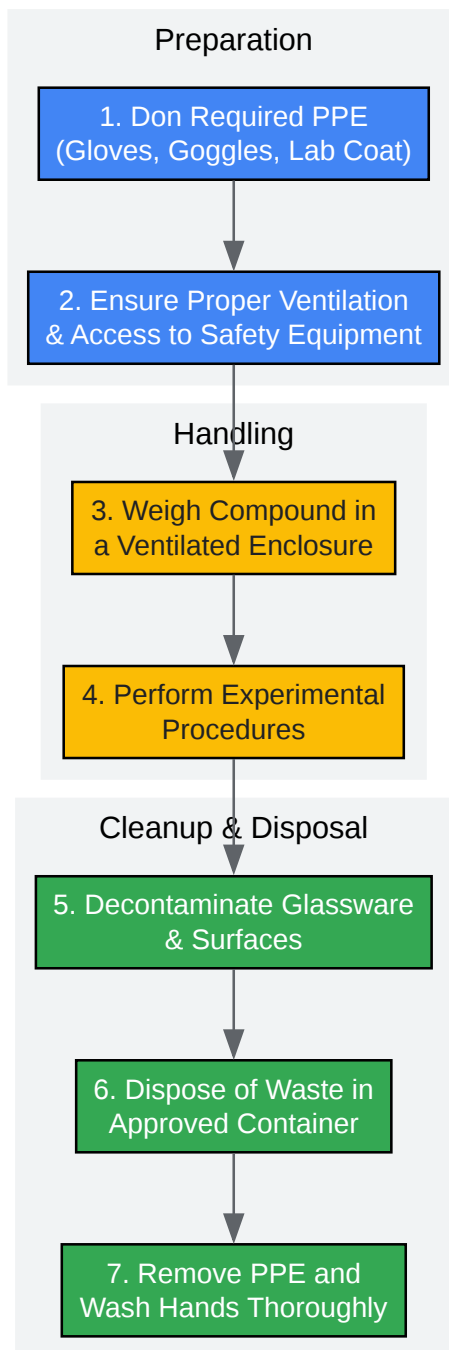
Disposal:

- Dispose of contents/container to an approved waste disposal plant.[2]

Experimental Workflow and Safety Protocol Diagrams

To ensure operational clarity, the following diagrams illustrate the necessary workflows for handling and emergency response.

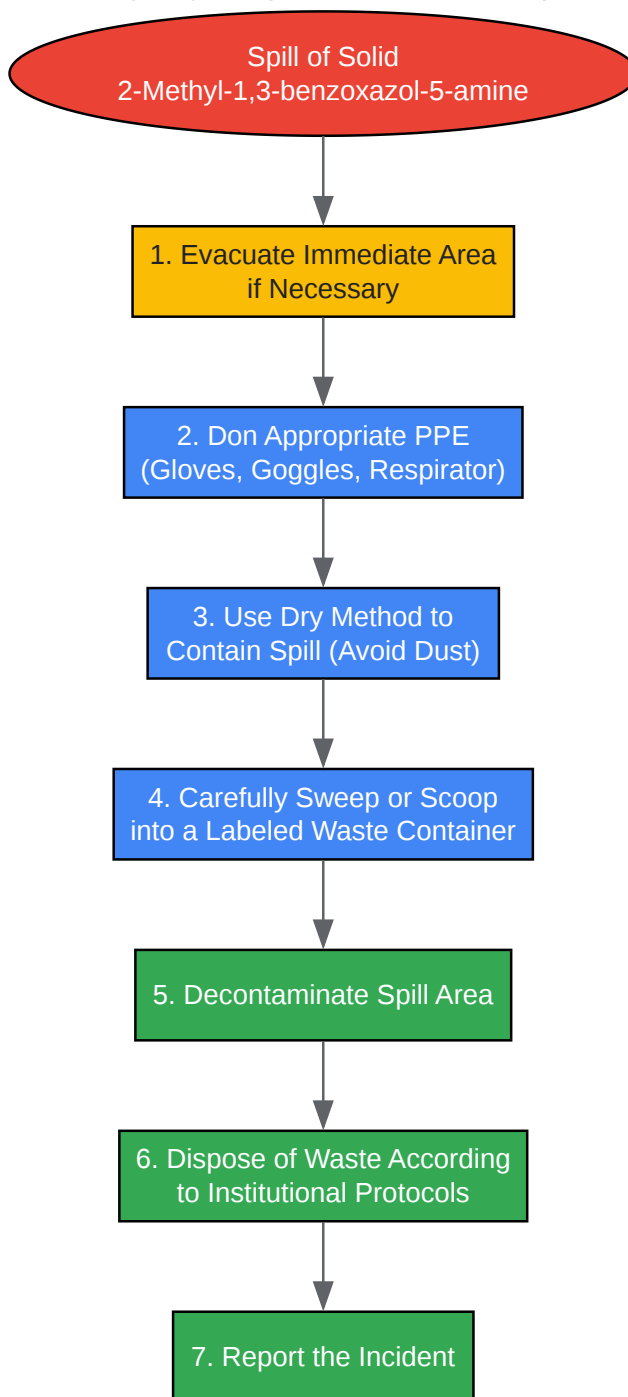
Workflow for Handling 2-Methyl-1,3-benzoxazol-5-amine



[Click to download full resolution via product page](#)

Caption: Standard operating procedure for handling **2-Methyl-1,3-benzoxazol-5-amine**.

Emergency Response Protocol for Spills



[Click to download full resolution via product page](#)

Caption: Step-by-step procedure for managing a spill of **2-Methyl-1,3-benzoxazol-5-amine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-methyl-1,3-benzoxazol-5-amine AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 2. fishersci.com [fishersci.com]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Methyl-1,3-benzoxazol-5-amine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1270466#personal-protective-equipment-for-handling-2-methyl-1-3-benzoxazol-5-amine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

